

Application Note: Comparative Analysis of N-Nitrosofolic Acid Separation using UHPLC and HPLC

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Compound of Interest

Compound Name: *N-Nitrosofolicacid*

Cat. No.: *B15389769*

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Introduction

N-Nitrosofolic acid is a nitrosamine impurity of Folic Acid. Due to the potential carcinogenic nature of nitrosamine compounds, regulatory bodies worldwide have set stringent limits on their presence in pharmaceutical products. Consequently, highly sensitive and robust analytical methods are required for the accurate quantification of N-Nitrosofolic acid. This application note presents a comparative overview of High-Performance Liquid Chromatography (HPLC) and Ultra-High-Performance Liquid Chromatography (UHPLC) methods for the separation and analysis of N-Nitrosofolic acid.

High-Performance Liquid Chromatography (HPLC) has traditionally been the workhorse for pharmaceutical analysis.^{[1][2]} However, the demand for faster analysis times, improved resolution, and higher sensitivity has led to the development and adoption of Ultra-High-Performance Liquid Chromatography (UHPLC).^{[1][3][4]} UHPLC systems operate at significantly higher pressures than HPLC systems, enabling the use of columns with smaller particle sizes (< 2 µm).^{[1][2][3][5]} This results in sharper peaks, better separation of complex mixtures, and reduced solvent consumption.^{[2][3]}

This document provides detailed protocols for both UHPLC and HPLC methods for the analysis of N-Nitrosofolic acid, along with a comparison of their expected performance characteristics. The information is intended for researchers, scientists, and drug development professionals

involved in the quality control and safety assessment of pharmaceutical products containing folic acid.

Methodology

UHPLC Method Protocol

This protocol is designed for rapid and high-resolution separation of N-Nitrosofolic acid, suitable for high-throughput screening and sensitive detection.

Table 1: UHPLC Method Parameters

Parameter	Specification
Column	Acquity HSS T3 (3.0 x 100 mm, 1.8 µm) or equivalent
Mobile Phase A	0.1% Formic Acid in Water[6][7]
Mobile Phase B	Methanol[6][7] or Acetonitrile
Gradient	5% B to 95% B in 5 minutes, hold for 1 minute, return to initial conditions in 0.5 minutes, and equilibrate for 1.5 minutes
Flow Rate	0.5 mL/min
Injection Volume	2 µL
Column Temperature	40 °C
Detector	UV-Vis or Mass Spectrometry (MS)
Detection Wavelength	To be determined based on the UV spectrum of N-Nitrosofolic acid
MS Detector	Triple Quadrupole (QqQ) or High-Resolution Mass Spectrometry (HRAM)[8]
Ionization Mode	Heated Electrospray Ionization (HESI) in positive or negative mode[6][7][9]

Sample Preparation:

- Accurately weigh a suitable amount of the sample (e.g., folic acid raw material or finished product).
- Dissolve the sample in a diluent such as a mixture of 0.1% ammonia solution and methanol (9:1, v/v).[\[6\]](#)[\[7\]](#)
- If necessary, use an internal standard, such as N-nitroso folic acid-d4, for accurate quantification.[\[6\]](#)[\[7\]](#)
- Vortex or sonicate the sample to ensure complete dissolution.
- Filter the sample solution through a 0.22 µm syringe filter before injection.

HPLC Method Protocol

This protocol represents a more traditional approach for the separation of N-Nitrosofolic acid, suitable for routine quality control laboratories.

Table 2: HPLC Method Parameters

Parameter	Specification
Column	C18, 4.6 x 150 mm, 5 µm or 3.5 µm particle size
Mobile Phase A	0.1% Formic Acid in Water[6][7]
Mobile Phase B	Methanol[6][7] or Acetonitrile
Gradient	10% B to 90% B in 15 minutes, hold for 3 minutes, return to initial conditions in 2 minutes, and equilibrate for 5 minutes
Flow Rate	1.0 mL/min
Injection Volume	10 µL
Column Temperature	30 °C
Detector	UV-Vis or Mass Spectrometry (MS)
Detection Wavelength	To be determined based on the UV spectrum of N-Nitrosofolic acid
MS Detector	Triple Quadrupole (QqQ)
Ionization Mode	Electrospray Ionization (ESI) in positive or negative mode

Sample Preparation:

The sample preparation procedure is the same as described for the UHPLC method.

Data Presentation: Comparative Performance

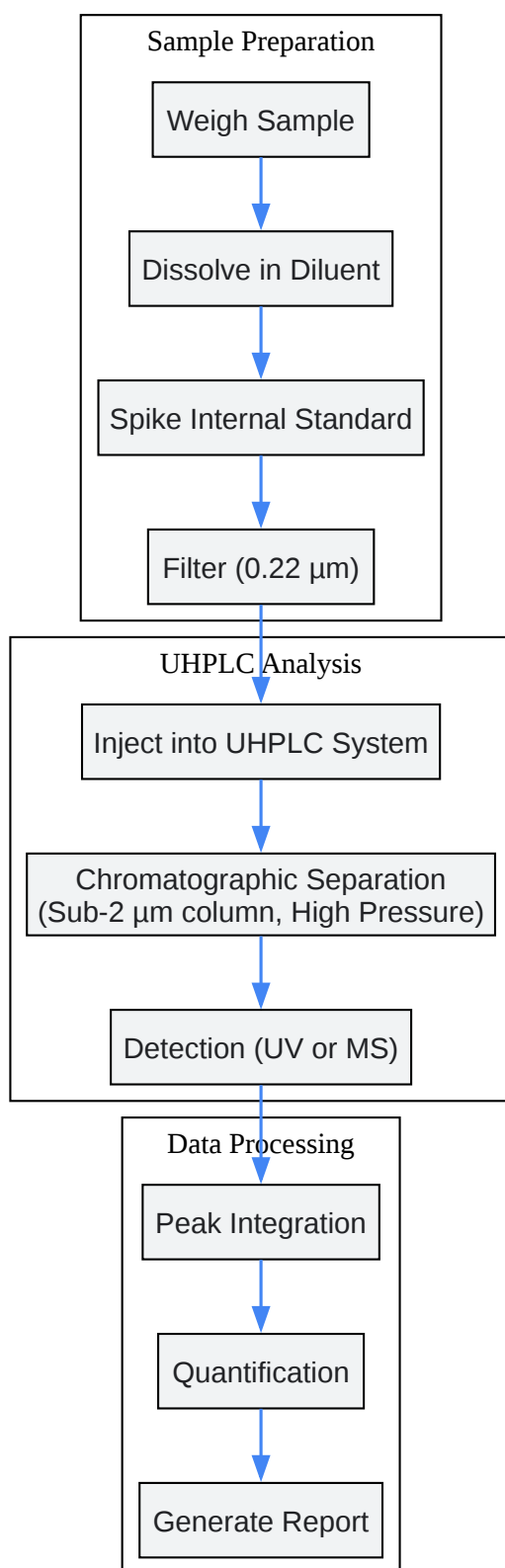
The primary advantages of UHPLC over HPLC for the analysis of N-Nitrosofolic acid are expected to be in the areas of speed, resolution, and sensitivity.[2][3][4]

Table 3: Expected Performance Comparison

Parameter	UHPLC	HPLC
Analysis Time	~ 8 minutes	~ 25 minutes
Resolution	Higher, sharper peaks[3][5]	Good, but broader peaks compared to UHPLC
Sensitivity (Signal-to-Noise)	Higher due to narrower peaks[3]	Lower than UHPLC
Solvent Consumption per Run	Lower	Higher
System Backpressure	High (up to 15,000 psi)[1][3][5]	Low to Moderate (up to 6,000 psi)[1]
Throughput	High	Low

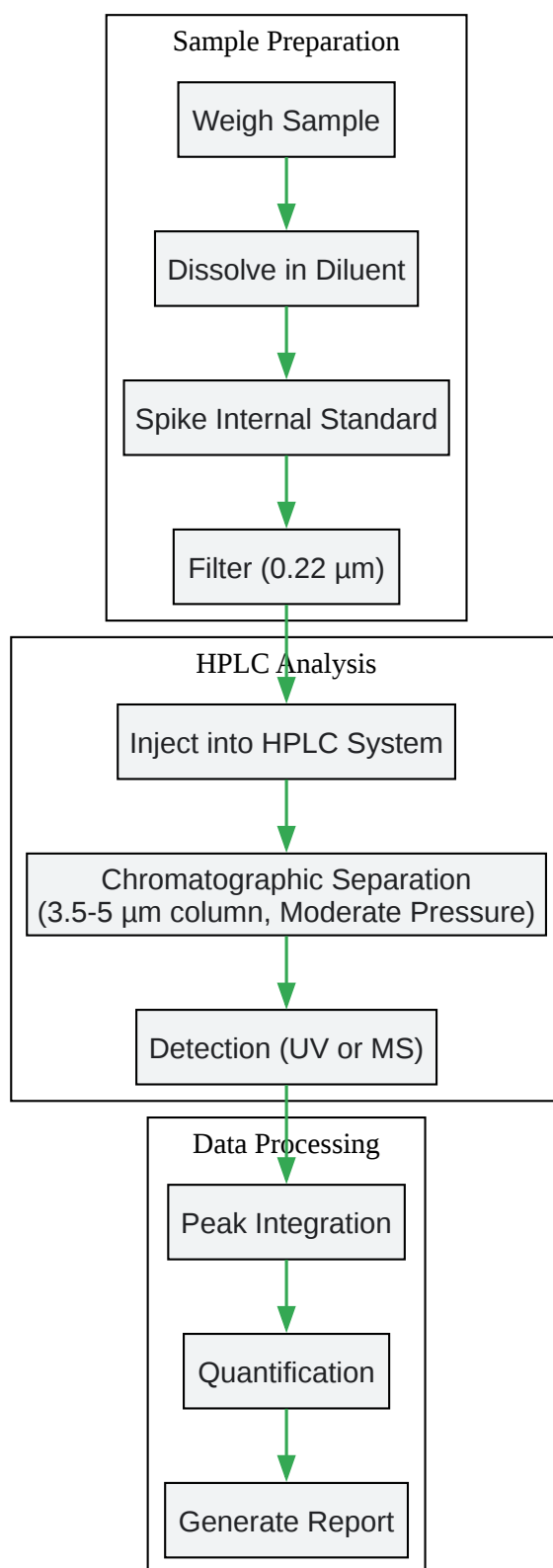
Experimental Workflows

The following diagrams illustrate the logical workflow for the analysis of N-Nitrosofolic acid using both UHPLC and HPLC methods.



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Caption: UHPLC Experimental Workflow for N-Nitrosofolic Acid Analysis.



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Caption: HPLC Experimental Workflow for N-Nitrosofolic Acid Analysis.

Conclusion

Both UHPLC and HPLC methods are suitable for the separation and quantification of N-Nitrosofolic acid. The choice between the two techniques will depend on the specific requirements of the laboratory.

The UHPLC method offers significant advantages in terms of speed, resolution, and sensitivity, making it the preferred choice for high-throughput environments, research and development, and for the detection of trace-level impurities.[2][3] The faster analysis times lead to increased sample throughput and reduced solvent consumption, resulting in lower operational costs per sample.[2]

The HPLC method, while having longer run times and lower resolution compared to UHPLC, remains a robust and reliable technique for routine quality control applications where high throughput is not a primary concern.[1] The lower operating pressures of HPLC systems may also result in longer column lifetimes.[3]

For the analysis of N-Nitrosofolic acid, where sensitivity and accuracy are paramount due to the potential health risks associated with nitrosamine impurities, the adoption of a UHPLC-MS/MS method is highly recommended. This approach provides the necessary selectivity and sensitivity to meet stringent regulatory requirements.[6]

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